

Core Principles of the Cotapp Cognitive Assessment: A Technical Overview

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Compound of Interest

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This technical guide provides an in-depth exploration of the core principles, methodologies, and validation of the Cognition Assessment Platform (**Cotapp**). Designed for researchers, scientists, and professionals in drug development, this document synthesizes available data to offer a comprehensive understanding of this digital cognitive assessment tool.

Introduction to Cotapp

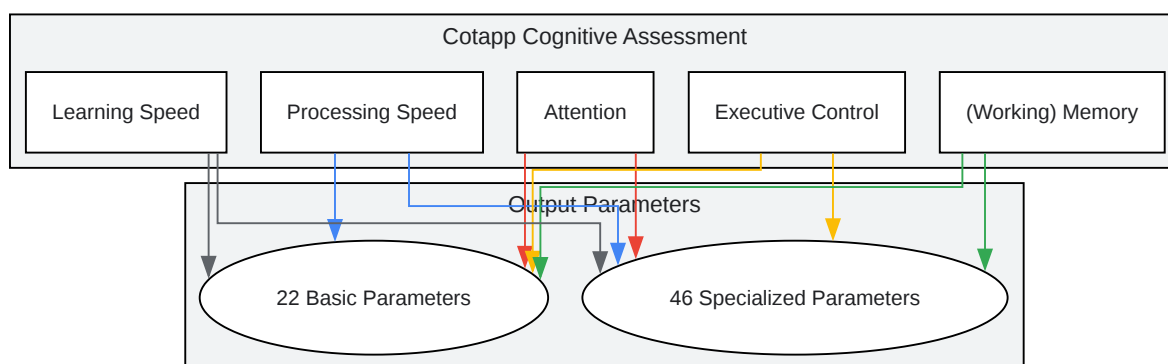
The Cognitive Task Application (**Cotapp**) is a computerized assessment tool designed to measure attention, information processing, and executive functions in children with a mental age of six to twelve years.^{[1][2][3][4]} Developed based on scientific principles, **Cotapp** aims to provide a reliable and valid cognitive profile, outlining a child's strengths and weaknesses in key cognitive domains.^{[1][2][3]} The assessment is presented in a game-like format to engage children, with a character named '**Cotapp**' guiding them through the tasks.^{[1][4]} The complete assessment takes approximately 30 to 40 minutes to administer.^{[4][5]}

Core Cognitive Domains Assessed

Cotapp is structured into seven distinct blocks, each targeting specific cognitive functions.^{[1][4]} The primary cognitive domains evaluated include:

- **Processing Speed:** The efficiency with which a child can perform simple or repetitive cognitive tasks.
- **Attention:** The ability to focus on relevant stimuli and ignore distractions.
- **Executive Control:** A set of higher-order cognitive processes that manage and control other cognitive functions. This includes concepts like interference sensitivity.
- **(Working) Memory:** The ability to hold and manipulate information in the mind for a short period.
- **Learning Speed:** The rate at which a child acquires new information or skills.^{[6][7]}

These domains are assessed through a series of tasks, and the platform generates 22 basic and 46 specialized parameters to provide a detailed cognitive profile.^{[1][2][8]}



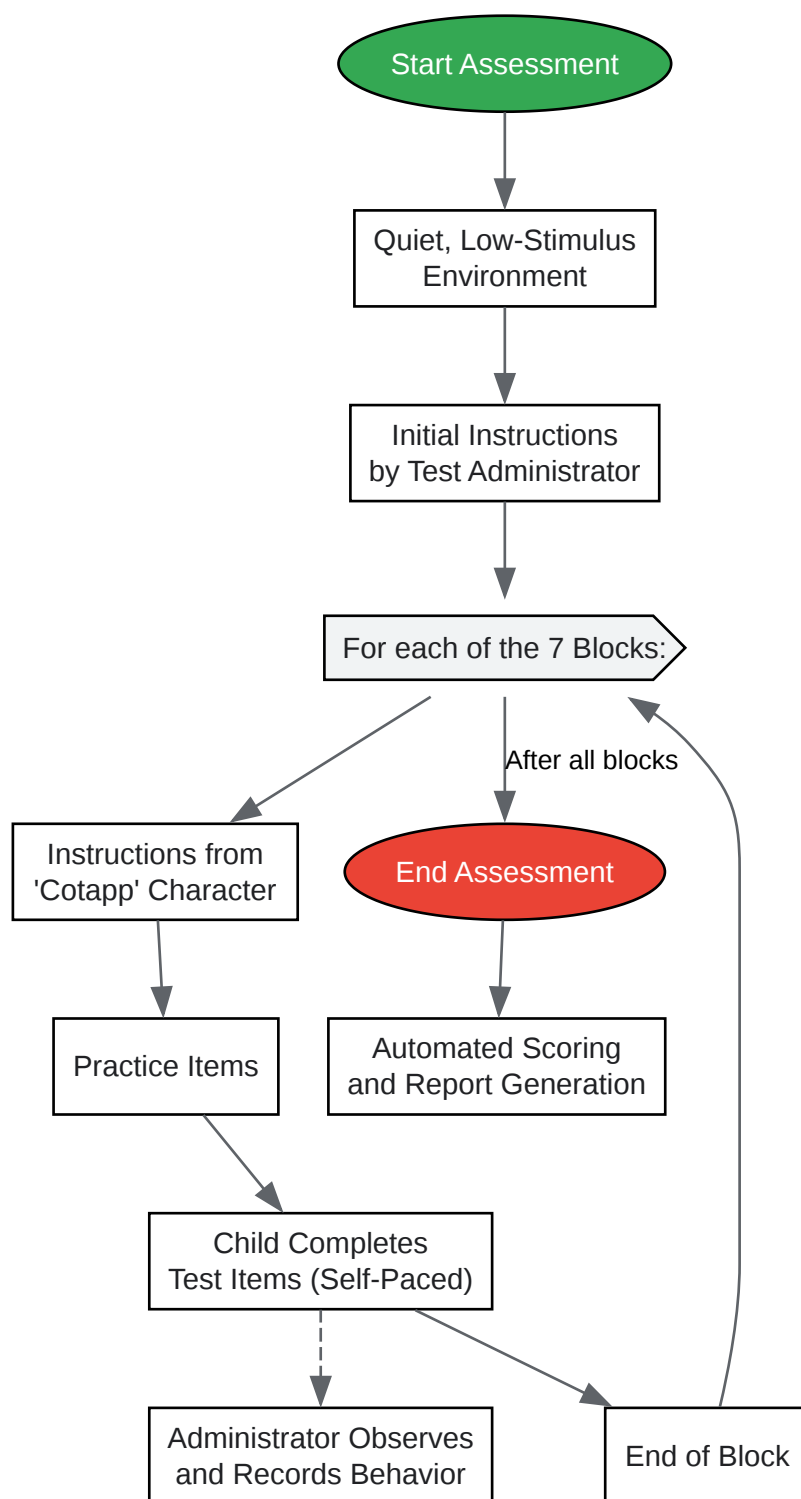
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Core cognitive domains measured by the **Cotapp** assessment and their relation to output parameters.

Experimental Protocols and Methodologies

The administration and validation of **Cotapp** follow standardized protocols to ensure data quality and comparability.

The test is administered individually in a quiet, low-stimulus environment to minimize distractions.[4][9] The child is seated at a computer, and a test administrator provides initial instructions, observes the child, and offers coaching if necessary, based on a set of standardized rules.[4][7] The test is self-paced, meaning the next trial is only presented after the child responds to the previous one.[6][7] Each of the seven blocks begins with instructions from the '**Cotapp**' character and practice items to ensure the child understands the task.[4][7] Throughout the assessment, the administrator can use an observation form to log the child's motor and verbal restlessness, providing qualitative data to supplement the cognitive performance metrics.[4][7]



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Standardized workflow for the administration of the **Cotapp** cognitive assessment.

While detailed descriptions of all seven blocks are not publicly available, information on several key tasks has been published:

- Block 1: Simple Processing Speed: This is a one-choice reaction time task. The '**Cotapp**' character appears on the screen, and the child must press a designated 'yes' button as quickly as possible.[\[1\]](#)
- Block 2: Multiple Processing Speed: This is a two-choice reaction time task. The child must press a 'yes' button if the '**Cotapp**' character appears and a 'no' button if a different character (a friend) appears.[\[1\]](#)
- Block 4: Interference Sensitivity: This task is designed to measure cognitive inhibition. The stimulus (e.g., the '**Cotapp**' character) can appear on either the right or left side of the screen, creating compatible and incompatible stimulus-response associations. For instance, if '**Cotapp**' appears on the left, it is incompatible with the right-hand 'yes' button, forcing the child to inhibit the incorrect response.[\[1\]](#)

The validation of **Cotapp** involved several key phases to establish its psychometric properties. The normative sample for the primary validation study consisted of 1,032 Dutch children.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[10\]](#) To assess the test's validity, a separate group of 79 children with ADHD was included in the research.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[10\]](#) The reliability of the assessment was determined through both split-half and test-retest methods. The test-retest reliability was specifically examined in a cohort of 127 children.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[10\]](#)

Quantitative Data from Validation Studies

The following tables summarize the quantitative data available from the validation studies of the **Cotapp** assessment.

Table 1: Participant Demographics in Validation Studies

Group	Number of Participants (N)	Purpose
Normative Sample	1,032	Establishing normative data
ADHD Group	79	Validity assessment
Test-Retest Sample	127	Reliability assessment
Data sourced from multiple publications on the Cotapp validation. [1] [2] [8] [10]		

Table 2: Psychometric Properties

Psychometric Measure	Finding
Split-Half Reliability	Correlations are reported as "strong for almost all basic parameters."
Test-Retest Reliability	Correlations are described as varying from "moderate to strong for the basic parameters."
Construct Validity	Test outcomes demonstrate associations with intelligence, academic achievement, and ADHD.
Qualitative descriptions of statistical findings from the validation studies. [1] [2]	

Conclusion

The **Cotapp** cognitive assessment is a scientifically-grounded, computerized tool for evaluating key cognitive functions in children. Its gamified approach, standardized administration protocol, and automated scoring system make it a practical instrument for clinical and research settings. The validation studies, conducted with a large normative sample, provide evidence for its reliability and validity in profiling cognitive strengths and weaknesses related to attention, information processing, and executive functions. Further research providing more detailed quantitative data on its psychometric properties would be beneficial for the scientific community.

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